

# Application of 3-Bromoisonicotinic Acid in Materials Science: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: 3-Bromoisonicotinic acid

Cat. No.: B086055

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## Introduction

**3-Bromoisonicotinic acid**, a substituted pyridine carboxylic acid, has emerged as a versatile building block in the field of materials science. Its unique electronic and structural properties, arising from the presence of a bromine substituent, a carboxylic acid group, and a pyridine nitrogen atom, make it an attractive ligand for the construction of novel coordination polymers and metal-organic frameworks (MOFs). These materials exhibit a range of interesting properties, including photoluminescence and potential for catalytic and magnetic applications. This document provides detailed application notes and experimental protocols for the synthesis and characterization of materials derived from **3-bromoisonicotinic acid**.

## Key Applications

The primary application of **3-bromoisonicotinic acid** in materials science lies in its use as an organic linker to create coordination polymers with diverse structural motifs and functionalities. The bromine atom can influence the crystal packing through halogen bonding and can also serve as a site for post-synthetic modification. The carboxylate and pyridine groups provide versatile coordination sites for a variety of metal ions.

A notable example is the synthesis of a cadmium(II) coordination polymer with 3-bromoisonicotinate, which demonstrates the ligand's ability to form complex, multi-dimensional structures.

## Experimental Protocols

### Synthesis of a Cadmium(II) Coordination Polymer with 3-Bromoisonicotinate

This protocol details the hydrothermal synthesis of a cadmium(II) coordination polymer using **3-bromoisonicotinic acid**.

Materials:

- **3-Bromoisonicotinic acid** ( $\text{C}_6\text{H}_4\text{BrNO}_2$ )
- Cadmium(II) nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Sodium nitrite ( $\text{NaNO}_2$ )
- Deionized water

Equipment:

- Teflon-lined stainless steel autoclave (25 mL)
- Oven
- Analytical balance
- pH meter
- Magnetic stirrer
- Filtration apparatus

Procedure:

- In a 50 mL beaker, dissolve **3-bromoisonicotinic acid** (0.0606 g, 0.3 mmol) in 10 mL of deionized water with stirring.
- In a separate beaker, dissolve cadmium(II) nitrate tetrahydrate (0.0925 g, 0.3 mmol) and sodium nitrite (0.0207 g, 0.3 mmol) in 10 mL of deionized water.
- Slowly add the cadmium(II) nitrate and sodium nitrite solution to the **3-bromoisonicotinic acid** solution while stirring.
- Adjust the pH of the resulting mixture to approximately 4.0 using a dilute solution of nitric acid or sodium hydroxide as needed.
- Transfer the final mixture to a 25 mL Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it in an oven at 160 °C for 72 hours.
- After 72 hours, allow the autoclave to cool slowly to room temperature over a period of 24 hours.
- Collect the resulting colorless, block-shaped crystals by filtration.
- Wash the crystals with deionized water and then with a small amount of ethanol.
- Dry the crystals in air at room temperature.

#### Expected Product:

The synthesis yields a coordination polymer with the formula  $[C_{19}H_{12}Br_3Cd_2N_3O_9]$ . The asymmetric unit consists of two Cd(II) ions, three 3-bromoisonicotinate ligands, one nitrite ion, one coordinated water molecule, and one free water molecule.

## Data Presentation

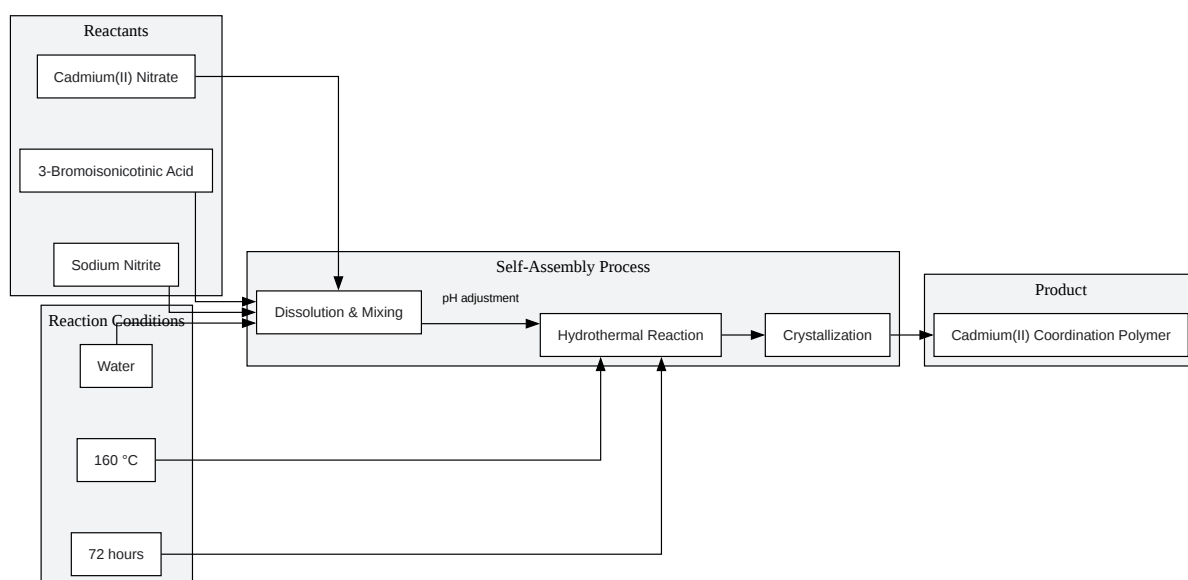
### Crystallographic Data for the Cadmium(II) Coordination Polymer

Parameter	Value
Chemical Formula	C <sub>19</sub> H <sub>12</sub> Br <sub>3</sub> Cd <sub>2</sub> N <sub>3</sub> O <sub>9</sub>
Formula Weight	990.84 g/mol
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /c
a (Å)	14.356(3)
b (Å)	17.589(4)
c (Å)	10.112(2)
β (°)	94.58(3)
Volume (Å <sup>3</sup> )	2544.1(9)
Z	4
Calculated Density (g/cm <sup>3</sup> )	2.586

## Visualizations

### Logical Relationship in Coordination Polymer Formation

The following diagram illustrates the logical steps involved in the self-assembly of the cadmium(II) coordination polymer from its constituent components.

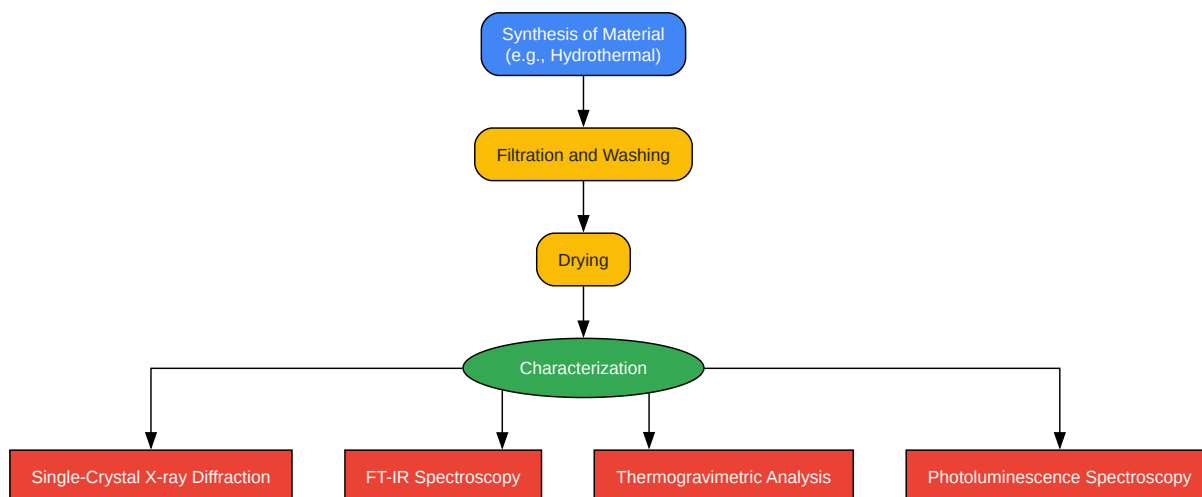


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Caption: Hydrothermal synthesis workflow for the cadmium(II) coordination polymer.

## Experimental Workflow for Synthesis and Characterization

This diagram outlines the general workflow from synthesis to characterization of materials based on **3-bromoisonicotinic acid**.



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Caption: General experimental workflow for material synthesis and analysis.

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